

Mechanism of Direct yellow 34 binding to cellulose fibers

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Compound of Interest

Compound Name: Direct yellow 34

Cat. No.: B1595625

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Core Binding Mechanism: An Intermolecular Perspective

The affinity of direct dyes for cellulose is a complex interplay between the molecular structures of both the dye and the fiber. This binding is primarily a physical adsorption process, driven by a combination of non-covalent intermolecular forces.

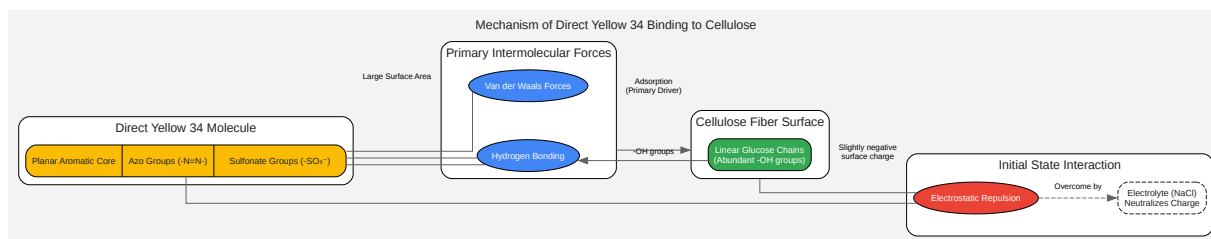
Molecular Structures

- **Direct Yellow 34** (C.I. 29060): As a member of the double azo class, DY34 possesses a large, planar, and aromatic structure.^[1] Its molecular formula is $C_{37}H_{28}N_6Na_4O_{15}S_4$.^[1] Key features include multiple azo groups ($-N=N-$) and sodium sulfonate groups ($-SO_3Na$), which render the dye anionic and water-soluble. The planarity of the molecule is critical for maximizing contact with the cellulose surface.
- **Cellulose Fiber:** Cellulose is a linear polysaccharide composed of repeating $\beta(1 \rightarrow 4)$ linked D-glucose units.^{[2][3]} The long polymer chains are arranged into crystalline and amorphous regions.^[4] The abundance of hydroxyl ($-OH$) groups on the glucose units makes the cellulose surface highly polar and capable of extensive hydrogen bonding.^[2] In aqueous solutions, the cellulose surface tends to acquire a slight negative charge.^[5]

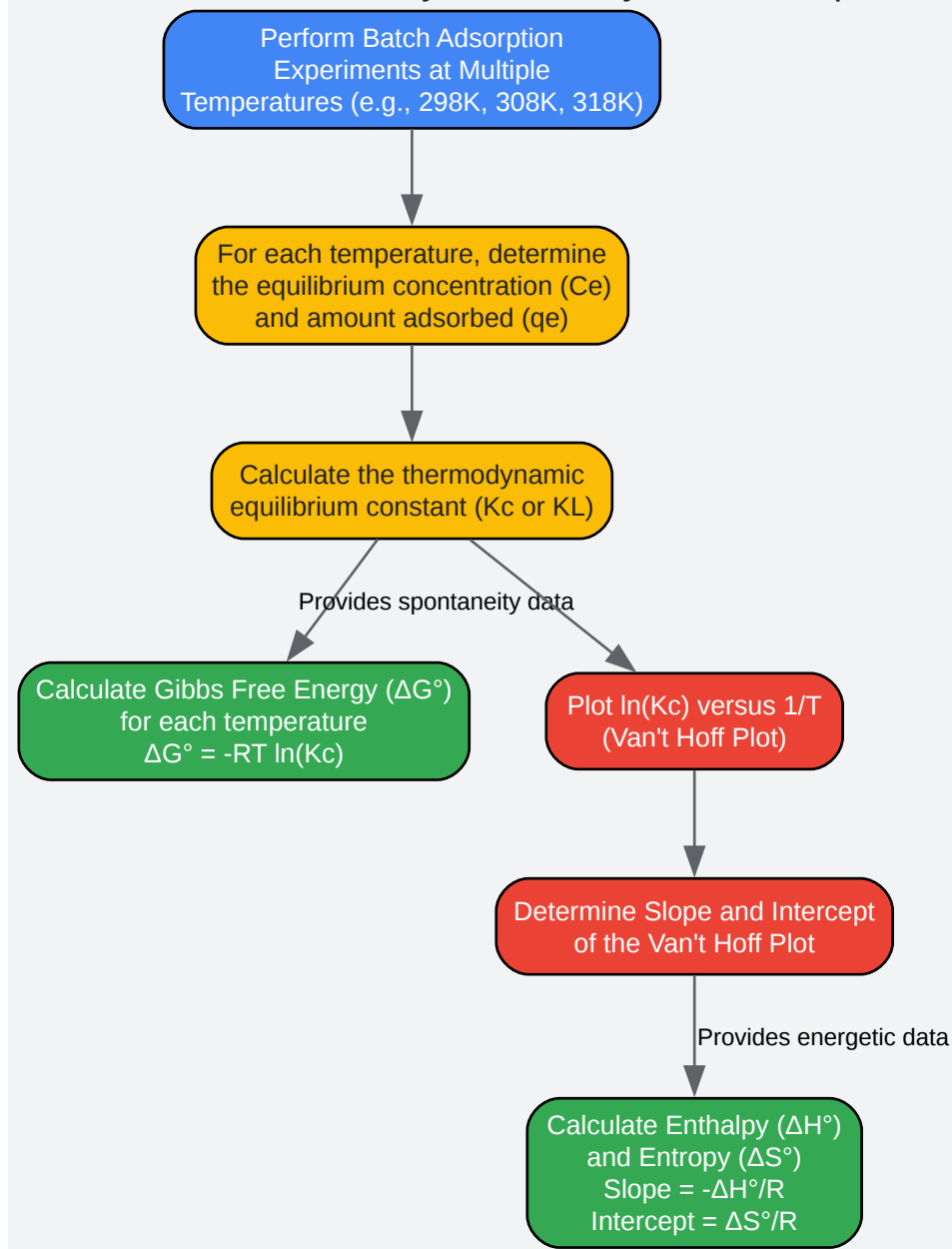
Driving Forces of Adsorption

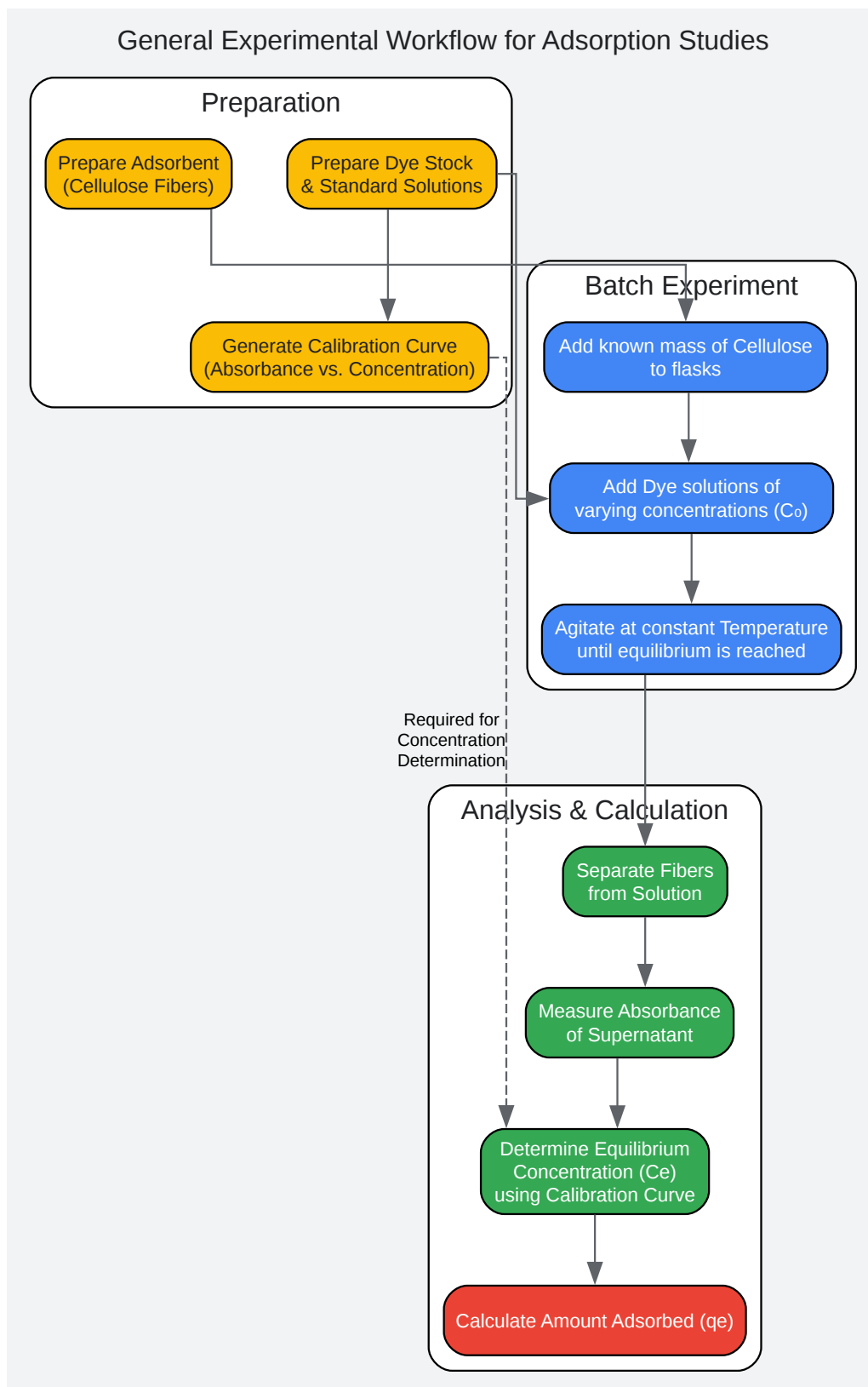
The binding of **Direct Yellow 34** to cellulose is not due to the formation of covalent bonds but is facilitated by a combination of weaker intermolecular forces:

- **Van der Waals Forces:** These are the primary driving forces for the adsorption of direct dyes. [6][7] The large, planar aromatic structure of DY34 allows for significant surface area contact with the linear cellulose chains, leading to strong cumulative London dispersion forces.
- **Hydrogen Bonding:** Hydrogen bonds can form between the nitrogen atoms of the azo groups and the oxygen atoms of the sulfonate groups on the dye molecule, and the numerous hydroxyl groups on the cellulose surface. [6][8]
- **Ionic Interactions:** Both the anionic sulfonate groups of the dye and the cellulose surface are negatively charged in water, leading to electrostatic repulsion. [5] This repulsion is overcome by adding an electrolyte, such as sodium chloride (NaCl), to the dyebath. The Na⁺ ions in the solution effectively neutralize the negative charges, reducing the energy barrier and allowing the dye molecule to approach the fiber surface for van der Waals forces and hydrogen bonding to take effect. [9]



Workflow for Thermodynamic Analysis of Adsorption





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